

IDO-IN-7: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: IDO-IN-7

Cat. No.: B8269884

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **IDO-IN-7**, a potent inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1). These guidelines are intended to facilitate the effective use of **IDO-IN-7** in pre-clinical research and drug development settings.

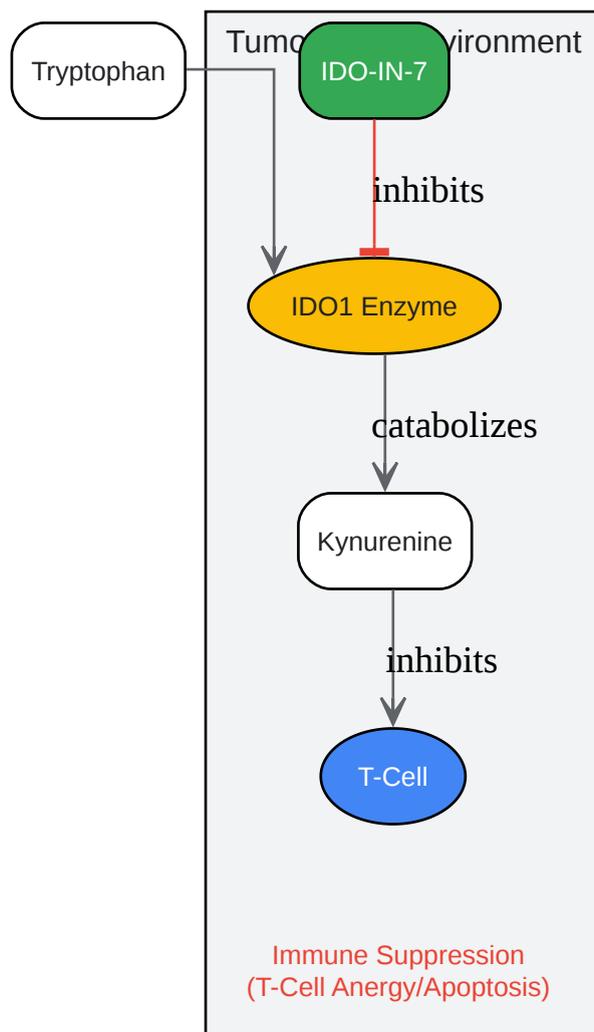
Product Information

- Product Name: **IDO-IN-7**
- Synonyms: NLG-919 analogue, Navoximod, GDC-0919[1][2]
- CAS Number: 1402836-58-1[3]
- Molecular Formula: C₁₈H₂₂N₂O[3]
- Molecular Weight: 282.38 g/mol [3]

Mechanism of Action

IDO-IN-7 is a potent inhibitor of the IDO1 enzyme, which plays a critical role in immune suppression. IDO1 is the first and rate-limiting enzyme in the kynurenine pathway of tryptophan catabolism. By degrading the essential amino acid tryptophan, IDO1 creates an immunosuppressive microenvironment. **IDO-IN-7** directly inhibits IDO1 activity, thereby

restoring T-cell function and enhancing anti-tumor immune responses. It has a reported IC_{50} of 38 nM and an EC_{50} of 75 nM for IDO1.



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Caption: IDO1 Inhibition by **IDO-IN-7**.

Solubility Data

IDO-IN-7 exhibits good solubility in common organic solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol. It is important to note that sonication may be required to achieve complete dissolution. For in-vitro experiments, using freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50 mg/mL	177.07 mM	Ultrasonic assistance is recommended.
45 mg/mL	159.36 mM	Sonication is recommended.	
Ethanol	26 mg/mL	92.07 mM	Sonication is recommended.
25 mg/mL	88.53 mM	Ultrasonic assistance is recommended.	
Water	< 1 mg/mL	Insoluble or slightly soluble	

Application Protocols

Preparation of Stock Solutions

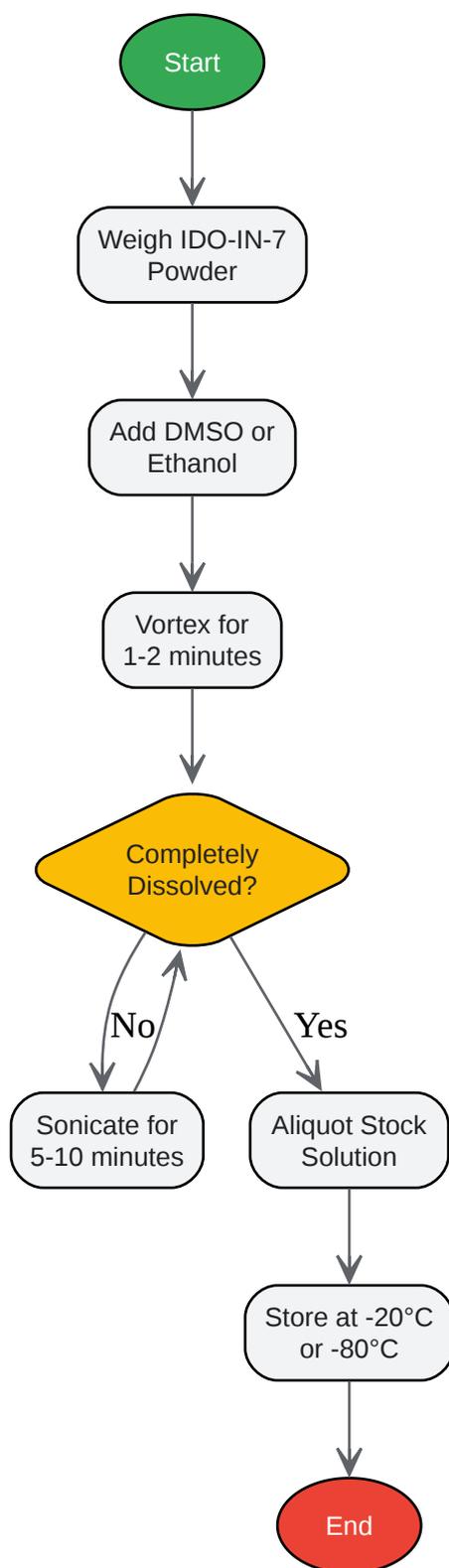
For in-vitro studies, it is recommended to prepare concentrated stock solutions of **IDO-IN-7** in either DMSO or ethanol.

Materials:

- **IDO-IN-7** powder
- Anhydrous DMSO or pure Ethanol
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (water bath or probe)

Protocol:

- Weigh the desired amount of **IDO-IN-7** powder in a sterile tube.
- Add the appropriate volume of DMSO or ethanol to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or 50 mM).
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
- Once completely dissolved, the stock solution can be stored at -20°C or -80°C for long-term storage. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.



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References

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